

4-Bromo-2-fluorobenzaldehyde: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzaldehyde

Cat. No.: B134337

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-bromo-2-fluorobenzaldehyde**. The information herein is critical for ensuring the integrity of this compound in research and development, particularly in the pharmaceutical and agrochemical industries where it serves as a key intermediate.^[1] This guide outlines the known stability profile, potential degradation pathways, and detailed protocols for stability assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-bromo-2-fluorobenzaldehyde** is presented in the table below. Understanding these properties is fundamental to its proper handling and storage.

Property	Value	References
CAS Number	57848-46-1	[2][3][4]
Molecular Formula	C ₇ H ₄ BrFO	[2][3][4]
Molecular Weight	203.01 g/mol	[2][3][4]
Appearance	White to light yellow or beige crystalline solid/powder	[1][4]
Melting Point	58-62 °C	[4]
Boiling Point	42 °C at 19 mmHg	[4]
Solubility	Insoluble in water	[1][4]
Sensitivity	Air and light sensitive	

Stability Profile and Storage Conditions

4-Bromo-2-fluorobenzaldehyde is sensitive to environmental factors, necessitating specific storage and handling procedures to prevent degradation.

Key Stability Concerns:

- **Oxidation:** Aromatic aldehydes are susceptible to oxidation, especially when exposed to air. This can lead to the formation of the corresponding carboxylic acid, 4-bromo-2-fluorobenzoic acid.
- **Light Sensitivity:** Exposure to light can induce photochemical reactions, potentially leading to polymerization or the formation of other degradation products.
- **Incompatibilities:** This compound is incompatible with strong oxidizing agents and strong bases. Contact with these substances should be avoided to prevent vigorous reactions and degradation.

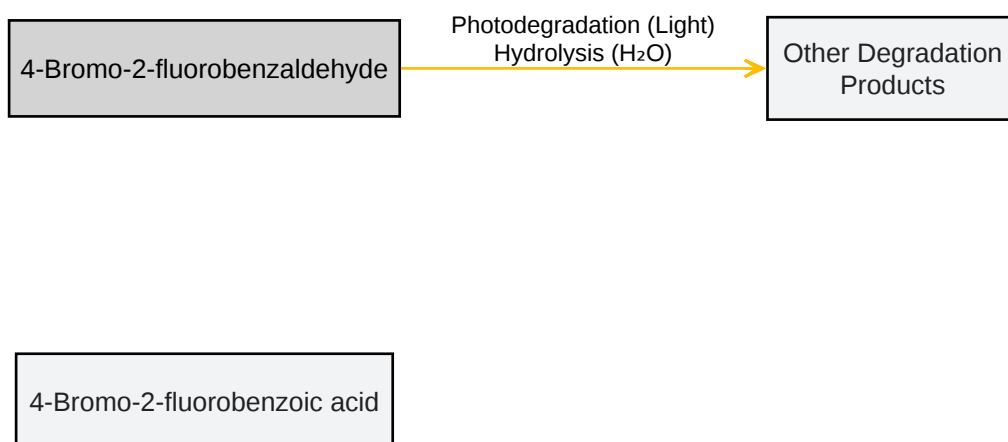
Recommended Storage Conditions:

To maintain the purity and stability of **4-bromo-2-fluorobenzaldehyde**, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Room temperature (can be stored in a cool place, <15°C)	Prevents thermal degradation and reduces the rate of potential oxidative degradation.
Atmosphere	Store under an inert gas (e.g., argon or nitrogen)	Minimizes exposure to oxygen, thereby preventing oxidation to the carboxylic acid.
Light	Keep in a tightly sealed, light-resistant container in a dark place.	Protects the compound from photochemical degradation.
Moisture	Store in a dry environment.	Prevents potential hydrolysis and other moisture-mediated degradation pathways.

Potential Degradation Pathways

While specific degradation pathways for **4-bromo-2-fluorobenzaldehyde** are not extensively documented in publicly available literature, potential degradation routes can be inferred based on the chemical reactivity of substituted benzaldehydes. The primary degradation product is likely the result of oxidation.



[Click to download full resolution via product page](#)

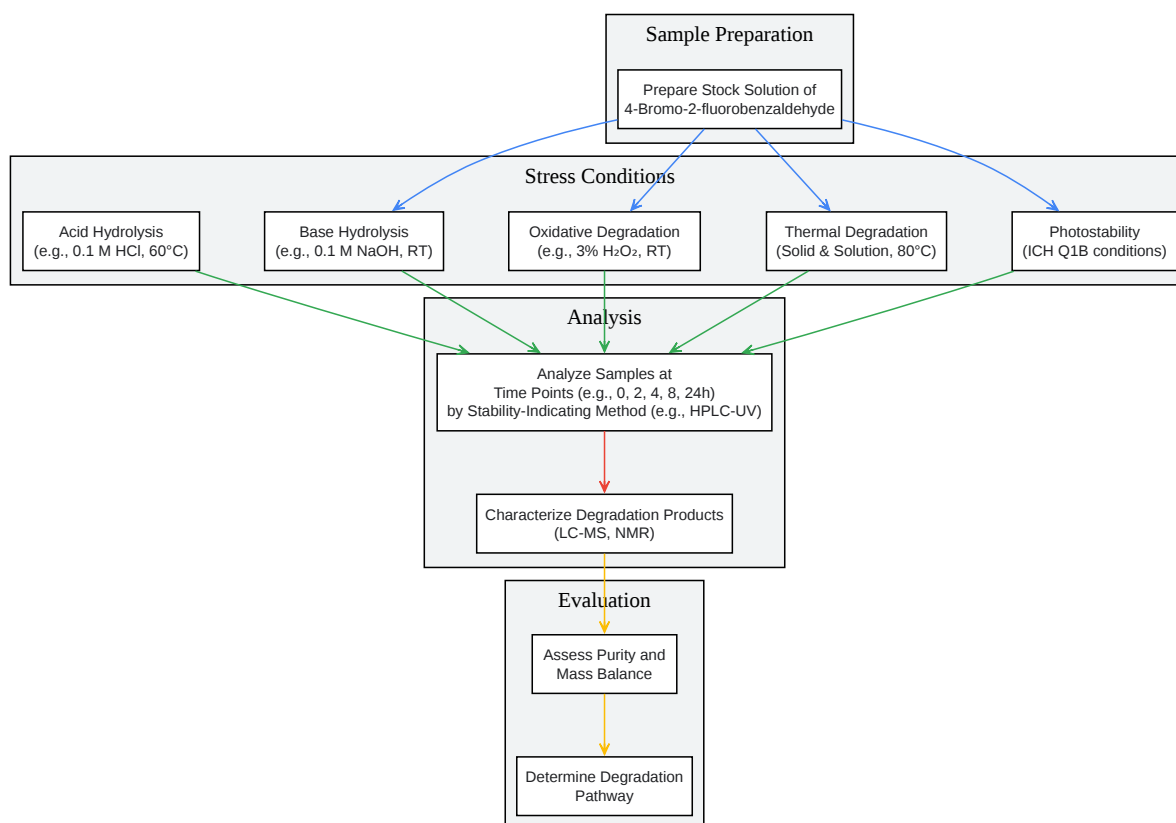
Figure 1. Potential Degradation Pathways for **4-Bromo-2-fluorobenzaldehyde**.

Experimental Protocols for Stability Assessment

To ensure the quality and establish a comprehensive stability profile of **4-bromo-2-fluorobenzaldehyde**, a forced degradation study is recommended. Such studies are crucial for identifying potential degradation products and developing stability-indicating analytical methods.

Forced Degradation Study Workflow:

The following diagram outlines a typical workflow for a forced degradation study.



[Click to download full resolution via product page](#)

Figure 2. Experimental Workflow for a Forced Degradation Study.

Detailed Methodologies:

- **Preparation of Stock Solution:** Prepare a stock solution of **4-bromo-2-fluorobenzaldehyde** in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- **Acidic Conditions:** Mix the stock solution with an equal volume of 0.1 M hydrochloric acid. Incubate the mixture at 60°C and collect samples at predetermined time points.
- **Alkaline Conditions:** Mix the stock solution with an equal volume of 0.1 M sodium hydroxide. Keep the mixture at room temperature and collect samples at various intervals.
- **Oxidative Conditions:** Treat the stock solution with 3% hydrogen peroxide at room temperature. Monitor the reaction and collect samples over time.
- **Thermal Stress:** Subject the solid compound and the stock solution to dry heat at 80°C.
- **Photolytic Stress:** Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter, as per ICH Q1B guidelines.

Analytical Method:

A stability-indicating method, typically reverse-phase high-performance liquid chromatography (HPLC) with UV detection, should be developed and validated to separate the parent compound from its degradation products.

- **Example HPLC Conditions:**
 - Column: C18 (e.g., 4.6 x 250 mm, 5 µm)
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min
 - Detection Wavelength: 254 nm
 - Column Temperature: 30°C

Summary of Quantitative Data

The results from the forced degradation study should be tabulated to provide a clear overview of the stability of **4-bromo-2-fluorobenzaldehyde** under different stress conditions. The table below serves as a template for presenting such data.

Table 1: Example Data from a Forced Degradation Study

Stress Condition	Duration	Assay of 4-Bromo-2-fluorobenzaldehyde (%)	Major Degradation Product (% Peak Area)
Control (Initial)	0 h	99.8	-
0.1 M HCl	24 h	98.5	Not Detected
0.1 M NaOH	8 h	92.1	Degradant 1 (5.8%)
3% H ₂ O ₂	24 h	85.3	4-Bromo-2-fluorobenzoic acid (12.5%)
Thermal (80°C)	48 h	99.2	Not Detected
Photolytic (ICH Q1B)	-	96.7	Degradant 2 (2.1%)

Note: The data presented in this table is illustrative and should be generated through rigorous experimental work.

Conclusion

4-Bromo-2-fluorobenzaldehyde is a stable compound when stored under the recommended conditions. Its primary sensitivities are to air (oxidation) and light. For critical applications in research and drug development, it is imperative to adhere to the storage guidelines of keeping it in a cool, dark, and dry place under an inert atmosphere. A thorough forced degradation study is essential to fully understand its stability profile, identify potential impurities, and develop robust, stability-indicating analytical methods. This will ensure the quality and reliability of the compound throughout its lifecycle.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. scbt.com [scbt.com]
- 3. 4-Bromo-2-fluorobenzaldehyde | C₇H₄BrFO | CID 143517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-Bromo-2-fluorobenzaldehyde price, buy 4-Bromo-2-fluorobenzaldehyde - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [4-Bromo-2-fluorobenzaldehyde: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134337#4-bromo-2-fluorobenzaldehyde-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com